

Structural Elucidation of 3-(methoxymethoxy)-1,2-thiazole: A Technical Guide

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Compound of Interest

Compound Name: 3-(methoxymethoxy)-1,2-thiazole

Cat. No.: B6184927

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural elucidation of **3-(methoxymethoxy)-1,2-thiazole**. Due to the limited availability of direct experimental data for this specific compound in public literature, this document outlines a putative synthesis route and predicted spectroscopic data based on established chemical principles and analysis of structurally related 1,2-thiazole derivatives. Detailed hypothetical experimental protocols for its synthesis and characterization via Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are provided. This guide serves as a foundational resource for researchers interested in the synthesis and characterization of novel 1,2-thiazole analogs.

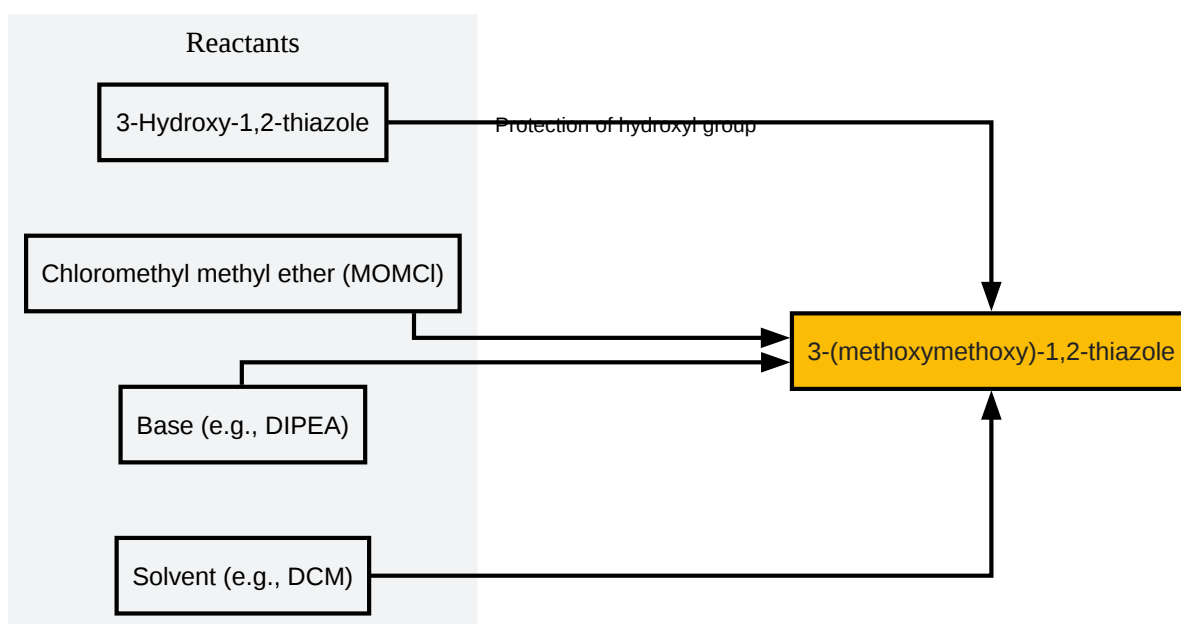
Introduction

The 1,2-thiazole ring is a significant heterocyclic scaffold in medicinal chemistry, exhibiting a wide range of biological activities. The introduction of a methoxymethyl (MOM) ether at the 3-position creates a potentially valuable building block for further chemical elaboration. The structural confirmation of such a novel compound is paramount for its application in drug discovery and development. This document details the theoretical spectroscopic characteristics and a plausible synthetic pathway for **3-(methoxymethoxy)-1,2-thiazole**.

Proposed Synthesis

A plausible synthetic route to **3-(methoxymethoxy)-1,2-thiazole** would involve the protection of the hydroxyl group of 3-hydroxy-1,2-thiazole. This precursor can be synthesized through various established methods for constructing the 1,2-thiazole ring.

Reaction Scheme:



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Caption: Proposed synthesis of **3-(methoxymethoxy)-1,2-thiazole**.

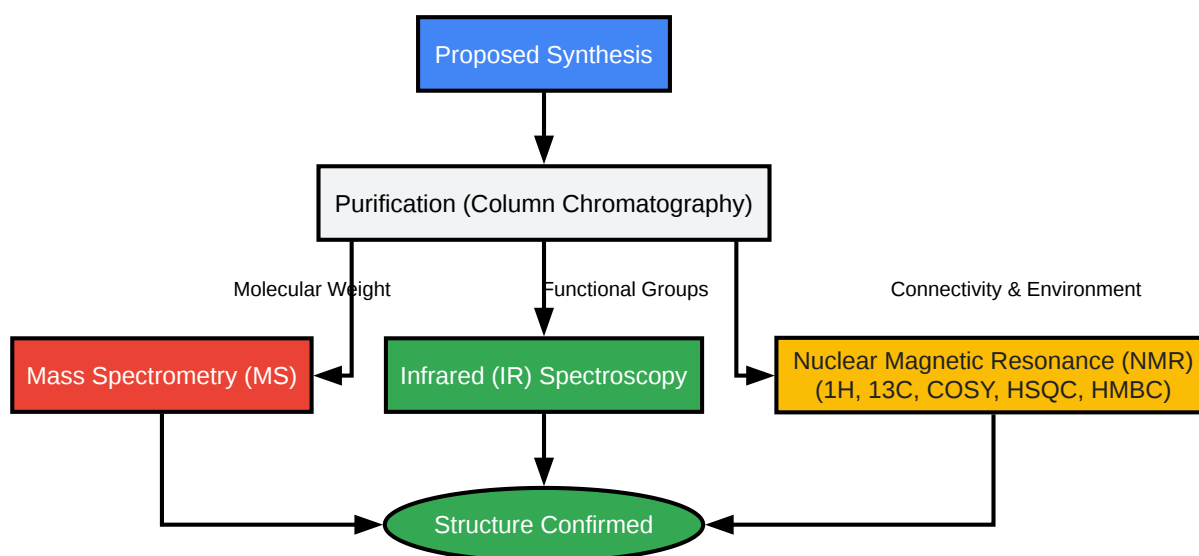
Experimental Protocol: Synthesis of 3-(methoxymethoxy)-1,2-thiazole

To a solution of 3-hydroxy-1,2-thiazole (1.0 eq) in anhydrous dichloromethane (DCM, 0.1 M) at 0 °C under an inert atmosphere (e.g., nitrogen or argon), is added N,N-diisopropylethylamine (DIPEA, 1.5 eq). The mixture is stirred for 10 minutes before the dropwise addition of chloromethyl methyl ether (MOMCl, 1.2 eq). The reaction is allowed to warm to room

temperature and stirred for 12-18 hours, while monitoring its progress by Thin Layer Chromatography (TLC). Upon completion, the reaction is quenched with a saturated aqueous solution of sodium bicarbonate and extracted with DCM. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired **3-(methoxymethoxy)-1,2-thiazole**.

Structural Elucidation Workflow

The structural confirmation of the synthesized compound would follow a standard analytical workflow.



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